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# An In-depth Technical Guide on the Safety of 2,5-Dichlorobenzylamine

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This technical guide provides comprehensive safety information for **2,5-Dichlorobenzylamine** (CAS No. 10541-69-2), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols, with quantitative data presented in structured tables and logical workflows visualized through diagrams.

### **Chemical and Physical Properties**

**2,5-Dichlorobenzylamine** is a colorless liquid with the molecular formula C<sub>7</sub>H<sub>7</sub>Cl<sub>2</sub>N.[1] It is an important intermediate in organic synthesis, particularly in the pharmaceutical and agrochemical industries.[2] A summary of its key physical and chemical properties is provided in Table 1.



Property	Value	Source
CAS Number	10541-69-2	[1]
Molecular Formula	C7H7Cl2N	[1]
Molecular Weight	176.04 g/mol	[1]
Appearance	Colorless liquid	[3]
Boiling Point	74-76 °C at 0.1 mmHg	
Density	1.3172 g/mL at 25 °C	
Refractive Index	n20/D 1.579	
Flash Point	> 110 °C (> 230 °F) - closed cup	
Solubility	Not miscible or difficult to mix with water	[2]

### **Hazard Identification and Classification**

**2,5-Dichlorobenzylamine** is classified as a hazardous substance. The primary hazards are acute oral toxicity and severe skin and eye damage.[3] It is crucial to handle this chemical with appropriate safety precautions.

Hazard Classification	Code	Description
Acute Toxicity, Oral, Category 3	H301	Toxic if swallowed
Skin Corrosion, Category 1B	H314	Causes severe skin burns and eye damage
Serious Eye Damage, Category 1	H318	Causes serious eye damage

#### GHS Pictograms:



- Skull and crossbones (GHS06): Indicates acute toxicity (fatal or toxic).
- Corrosion (GHS05): Indicates the potential for skin corrosion/burns and serious eye damage.

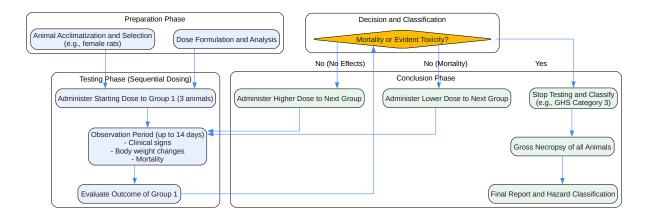
Signal Word:Danger[3]

### **Experimental Protocols**

While specific proprietary experimental data is not publicly available, a generalized workflow for assessing the acute oral toxicity of a substance like **2,5-Dichlorobenzylamine**, in line with OECD Test Guideline 423, is described below.

Workflow: Acute Oral Toxicity Assessment (OECD 423)

This diagram outlines the typical steps involved in an acute oral toxicity study.





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Caption: Generalized workflow for an acute oral toxicity study.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a lab coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[4] For higher-risk operations, a NIOSH-approved respirator with a suitable cartridge (e.g., type ABEK) is recommended.

#### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mist.[4]
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably a chemical fume hood.[4]

#### Storage Conditions:

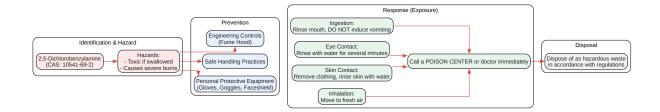
- Store in a cool, dry, and well-ventilated place.[2]
- Keep the container tightly closed.[2]



- Store locked up.[3]
- Incompatible materials include strong oxidizing agents and strong acids.[4]

### **First-Aid and Emergency Procedures**

Immediate action is required in case of exposure. The logical flow of safety information from hazard recognition to response is critical.



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Caption: Key safety information flow from identification to disposal.

#### First-Aid Measures:

- General Advice: Consult a physician and show them this safety data sheet.[3]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[3]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water.

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- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[3]

In all cases of exposure, seek immediate medical attention.[3][4]

Fire and Explosion Data

Property	Value
Flash Point	> 110 °C (> 230 °F) - closed cup
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Carbon oxides, nitrogen oxides (NOx), hydrogen chloride gas.[4]

Firefighters should wear self-contained breathing apparatus for firefighting if necessary.[3]

## **Stability and Reactivity**

- Reactivity: No data available.
- Chemical Stability: Stable under recommended storage conditions. It is noted to be airsensitive.[4]
- Conditions to Avoid: Exposure to air and incompatible materials.[4]
- Incompatible Materials: Strong oxidizing agents, strong acids.[4]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides, nitrogen oxides, and hydrogen chloride gas.[4]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical and ensure that a thorough risk assessment is conducted.



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